

# 4-Bromobenzophenone molecular weight and formula

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## Compound of Interest

Compound Name: 4-Bromobenzophenone

Cat. No.: B181533

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## In-Depth Technical Guide: 4-Bromobenzophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties and synthesis of **4-Bromobenzophenone**, a key intermediate in various chemical syntheses, including pharmaceutical drug development.

## Core Molecular Data

**4-Bromobenzophenone** is a halogenated aromatic ketone. Its fundamental molecular characteristics are summarized below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>13</sub> H <sub>9</sub> BrO	[1][2][3]
Molecular Weight	261.11 g/mol	[2][3][4]
Alternate Formula	BrC <sub>6</sub> H <sub>4</sub> COC <sub>6</sub> H <sub>5</sub>	[2][4]
CAS Number	90-90-4	[1][2][4]

# Synthesis of 4-Bromobenzophenone via Friedel-Crafts Acylation

A common and effective method for the synthesis of **4-Bromobenzophenone** is the Friedel-Crafts acylation of bromobenzene with benzoyl chloride.<sup>[1]</sup> This electrophilic aromatic substitution reaction utilizes a Lewis acid catalyst, typically anhydrous aluminum chloride, to generate a reactive acylium ion.

## Experimental Protocol

The following protocol outlines a typical laboratory procedure for the synthesis of **4-Bromobenzophenone**.

Materials:

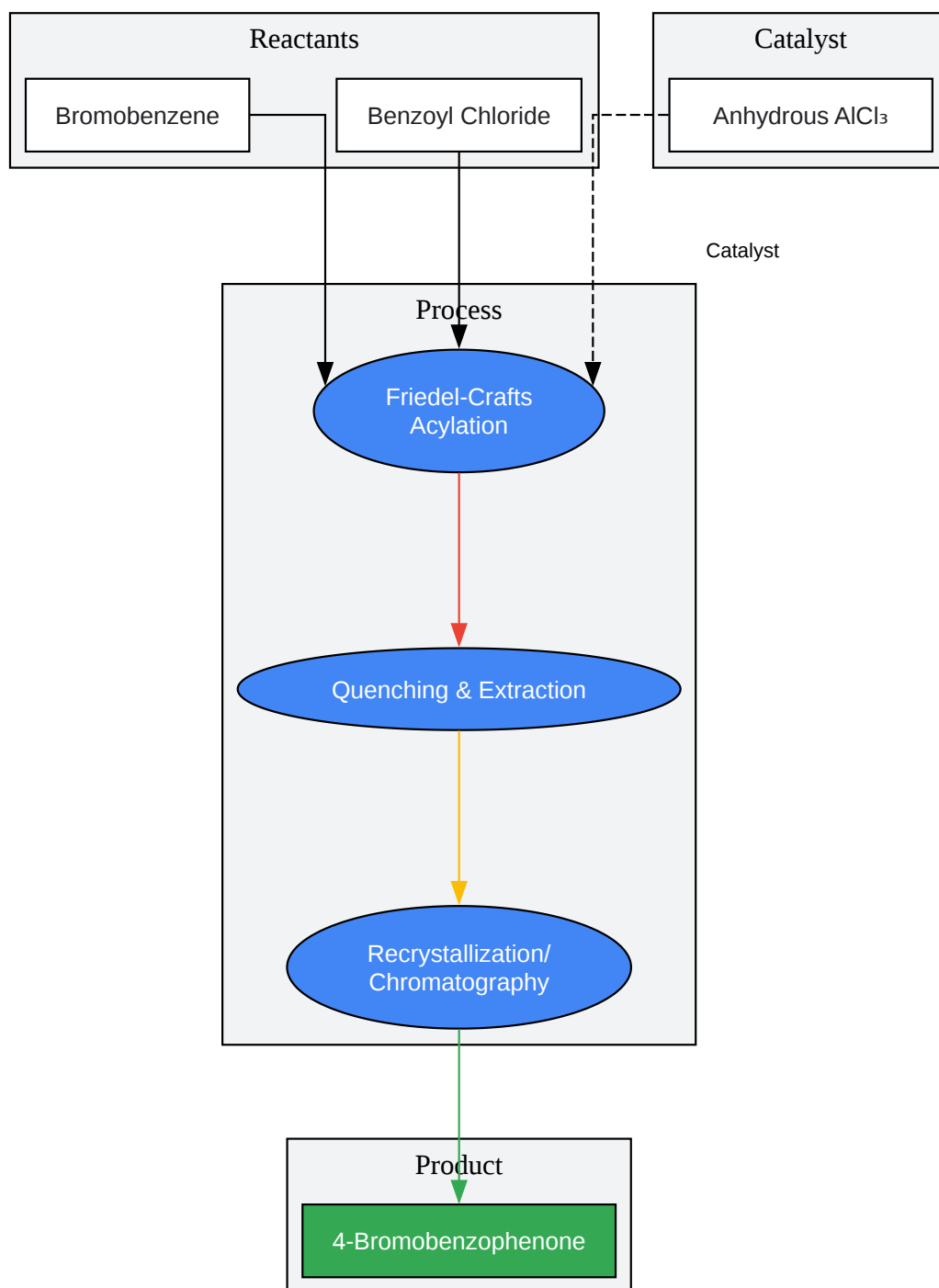
- Bromobenzene
- Benzoyl chloride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane (DCM), anhydrous
- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Brine solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ether or Dichloromethane (for extraction)
- Light petroleum or a hexane/ethyl acetate mixture (for recrystallization/chromatography)

Procedure:

- **Reaction Setup:** In a dry flask equipped with a magnetic stirrer, combine bromobenzene and benzoyl chloride.<sup>[1]</sup> Some procedures may use a solvent such as anhydrous dichloromethane.<sup>[3]</sup>
- **Catalyst Addition:** Gradually add anhydrous aluminum chloride to the mixture in portions while stirring.<sup>[1][4]</sup> This step is exothermic and should be performed with care, potentially in an ice bath to control the reaction temperature.
- **Reaction:** Heat the reaction mixture. A common method is to use a boiling water bath for approximately 20 minutes.<sup>[1][5]</sup> The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).<sup>[3]</sup>
- **Quenching:** After cooling, carefully pour the reaction mixture onto crushed ice.<sup>[1][3]</sup> This will quench the reaction and hydrolyze the aluminum chloride complex. An acidic workup, for instance with 1M HCl, may also be employed at this stage.<sup>[3]</sup>
- **Neutralization and Extraction:** Neutralize any remaining acid with a 10% sodium hydroxide solution or a saturated sodium bicarbonate solution.<sup>[1][3]</sup> Transfer the mixture to a separatory funnel and extract the organic phase with a suitable solvent like ether or dichloromethane.<sup>[1][2][3]</sup> The aqueous layer may be extracted multiple times to ensure complete recovery of the product.
- **Washing and Drying:** Combine the organic extracts and wash them sequentially with a saturated sodium bicarbonate solution and then brine.<sup>[3]</sup> Dry the organic layer over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.<sup>[2][3]</sup>
- **Isolation and Purification:** Remove the drying agent by filtration. The solvent can then be removed from the filtrate using a rotary evaporator to yield the crude product.<sup>[1][2]</sup> The final product can be purified by recrystallization from a solvent such as light petroleum or by silica gel column chromatography using a solvent system like a hexane/ethyl acetate mixture.<sup>[1][2]</sup>

## Synthesis Pathway

The following diagram illustrates the key steps in the Friedel-Crafts acylation synthesis of **4-Bromobenzophenone**.



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Caption: Workflow for the synthesis of **4-Bromobenzophenone**.

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